An In-depth Technical Guide to Octaphenylsilsesquioxane: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*Octaphenylsilsesquioxane*
CAS No.:	*5256-79-1*
Cat. No.:	*B033884*

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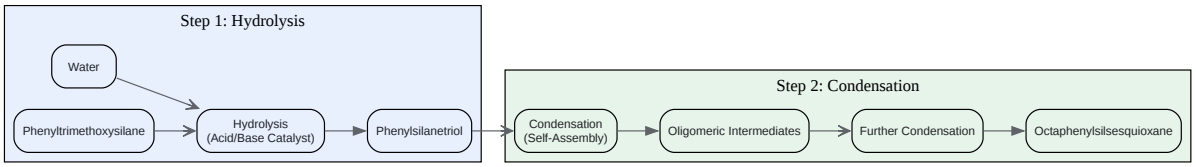
Octaphenylsilsesquioxane (OPS), a member of the Polyhedral Oligomeric Silsesquioxane (POSS) family, stands as a cornerstone in the field of hybrid nanomaterials. Its unique three-dimensional, cage-like structure, composed of a silicon-oxygen core and peripheral phenyl groups, imparts a remarkable combination of thermal stability, hydrophobicity, and mechanical robustness. This guide offers a comprehensive overview of OPS, from its fundamental chemical identity to its synthesis, characterization, and diverse applications, providing researchers and professionals with the critical knowledge to harness its potential in advanced materials and drug delivery systems.

Core Chemical Identity

- CAS Number: 5256-79-1[1][2]
- Molecular Formula: $C_{48}H_{40}O_{12}Si_8$[3][4][5]

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The structure of **octaphenylsilsesquioxane** is characterized by a cubic core of eight silicon atoms bridged by twelve oxygen atoms, with a phenyl group attached to each silicon atom. This precise arrangement results in a well-defined nanoscale molecule with a diameter typically in the range of 1-3 nm.[2]



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Caption: General workflow for the synthesis of **octaphenylsilsesquioxane**.

A detailed experimental protocol for the synthesis of octaphenyl-functionalized POSS involves a two-step hydrolysis process. [6]Initially, phenylsilane is added to a cooled mixed solution of an organic solvent and deionized water to carry out the hydrolysis reaction. [6]After a period of stirring, the organic phase containing the precursor hydrolysis product is separated and dried. [6]This precursor is then subjected to a reflux reaction in the presence of a catalyst and solvent, leading to the precipitation of white **octaphenylsilsesquioxane**, which is then purified by filtration, washing, and recrystallization. [6]

Physicochemical Properties

Octaphenylsilsesquioxane exhibits a unique set of properties that make it a valuable component in a wide range of materials.

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Property	Value	Source
Molecular Weight	1033.51 g/mol	[3]
Appearance	White to almost white powder or crystals	[2]
Melting Point	>350 °C	[7]
Density	~1.30 - 1.35 g/cm³	
Solubility	Poor in common solvents; slightly soluble in pyridine and CH_2Cl_2	

The high thermal stability of OPS is attributed to the strong Si-O-Si bonds in its inorganic core and the bulky phenyl groups that shield the core. This stability makes it suitable for high-temperature applications.

Characterization Techniques

The successful synthesis and purity of **octaphenylsilsesquioxane** are typically confirmed using a suite of analytical techniques:

- Fourier Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the characteristic vibrational bands of the Si-O-Si cage structure and the phenyl groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H, ^{13}C, and ^{29}Si NMR spectroscopy are employed to confirm the chemical structure and purity of the OPS molecule. [8]^{29}Si NMR is particularly powerful for analyzing the silicon environment and confirming the formation of the T_8 cage structure. [9]* Thermogravimetric Analysis (TGA): TGA is used to evaluate the thermal stability of OPS by measuring its weight loss as a function of temperature.
- Differential Scanning Calorimetry (DSC): DSC helps in determining the melting point and other thermal transitions of the material. [8]

Applications of **Octaphenylsilsesquioxane**

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The unique properties of **octaphenylsilsesquioxane** have led to its exploration and application in various scientific and industrial fields.

Polymer Nanocomposites

A primary application of OPS is as a nanofiller in polymer matrices. Its incorporation, either through physical blending or chemical cross-linking, can significantly enhance the properties of the host polymer. [2]

- Improved Thermal Stability: The inherent high thermal stability of OPS can be transferred to the polymer, increasing its degradation temperature.
- Enhanced Mechanical Properties: The rigid, cage-like structure of OPS can reinforce the polymer matrix, leading to increased strength, modulus, and rigidity. [10]* Reduced Flammability: The silicon-oxygen core of OPS can form a protective char layer upon combustion, reducing the flammability of the polymer. [10]* Lowered Viscosity: In some cases, the addition of POSS nanoparticles can decrease the viscosity of highly filled resins. [10] Phenolic resins, known for their excellent thermal stability and solvent resistance, have been successfully formulated into nanocomposites with POSS, resulting in materials with high thermal stabilities and low surface energies. [11]

Drug Delivery and Biomedical Applications

The nanometer-sized, cage-like structure of POSS molecules, including OPS, makes them promising candidates for drug delivery systems. [2][4]The organic periphery can be functionalized with targeting ligands or polymers to enhance biocompatibility and direct the nanocarrier to specific cells or tissues. [4]For instance, POSS-based conjugates have been developed for the delivery of anticancer drugs like docetaxel. [4]

Electronics and Photonics

The excellent electrical insulating properties and thermal stability of **octaphenylsilsesquioxane** make it a candidate for applications in microelectronics as a surface coating. [4]Its unique optical properties are also being explored for use in photonic devices.

Conclusion

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Octaphenylsilsesquioxane is a versatile and highly valuable nanomaterial with a well-defined structure and a remarkable combination of properties. Its synthesis is well-established, and its characterization is achievable through standard analytical techniques. The ability of OPS to enhance the performance of polymers and its potential in biomedical applications continue to drive research and development, promising innovative solutions in materials science and drug delivery. As our understanding of this unique molecule deepens, so too will the breadth of its applications, solidifying its role as a key building block in the nanotechnology toolkit.

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